

An In-depth Technical Guide to 1,9-Decadiyne: Molecular Properties

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Compound of Interest

Compound Name: 1,9-Decadiyne

Cat. No.: B160743

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This guide provides essential information regarding the molecular formula and weight of **1,9-Decadiyne**, a terminal diyne used in various chemical syntheses.

Core Molecular Data

The fundamental molecular properties of **1,9-Decadiyne** are summarized below. This data is critical for stoichiometric calculations in reaction planning and for the characterization of resulting compounds.

Identifier	Value	Citations
Chemical Formula	C ₁₀ H ₁₄	[1] [2] [3] [4]
Molecular Weight	134.22 g/mol	[2] [4]
Alternate Reported MW	134.2182 g/mol	

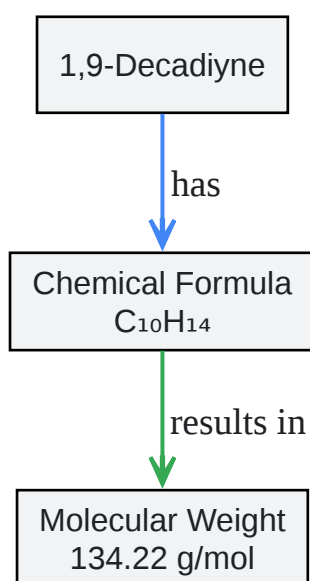
Experimental Protocols

Detailed experimental protocols involving **1,9-Decadiyne** are highly specific to the reaction in which it is being used. As a foundational building block, its application is broad, ranging from Sonogashira coupling reactions to the synthesis of complex macrocycles. Researchers should refer to specific literature for detailed methodologies relevant to their synthetic targets.

For instance, in a typical Sonogashira coupling, **1,9-Decadiyne** would be reacted with an aryl halide in the presence of a palladium catalyst, a copper(I) co-catalyst, and an amine base. The precise equivalents of each reactant, solvent choice, temperature, and reaction time would be dictated by the specific substrates and desired yield.

Visualizations

The following diagram illustrates the logical relationship between the common name, chemical formula, and molecular weight of **1,9-Decadiyne**.



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Logical relationship between compound name, formula, and molecular weight.

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References

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